

An In-Depth Technical Guide to Methyl 2-chloro-4-cyanobenzoate

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Compound of Interest

Compound Name: Methyl 2-chloro-4-cyanobenzoate

Cat. No.: B1396589

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Abstract

Methyl 2-chloro-4-cyanobenzoate is a substituted aromatic carboxylate ester of significant interest as a versatile building block in organic synthesis. Its trifunctional nature—featuring an electrophilic ester, a synthetically malleable nitrile group, and a strategically positioned chlorine atom on the aromatic ring—renders it a valuable intermediate for the construction of complex molecular architectures. This guide provides a comprehensive overview of its chemical properties, a proposed synthetic pathway with a detailed experimental protocol, and a discussion of its potential applications in medicinal chemistry and materials science. Furthermore, this document outlines standard methodologies for its analytical characterization and purification, offering a self-validating framework for researchers engaging with this compound.

Core Molecular Attributes

Methyl 2-chloro-4-cyanobenzoate is a fine chemical intermediate whose utility is defined by its precise molecular structure. The fundamental properties are summarized below.

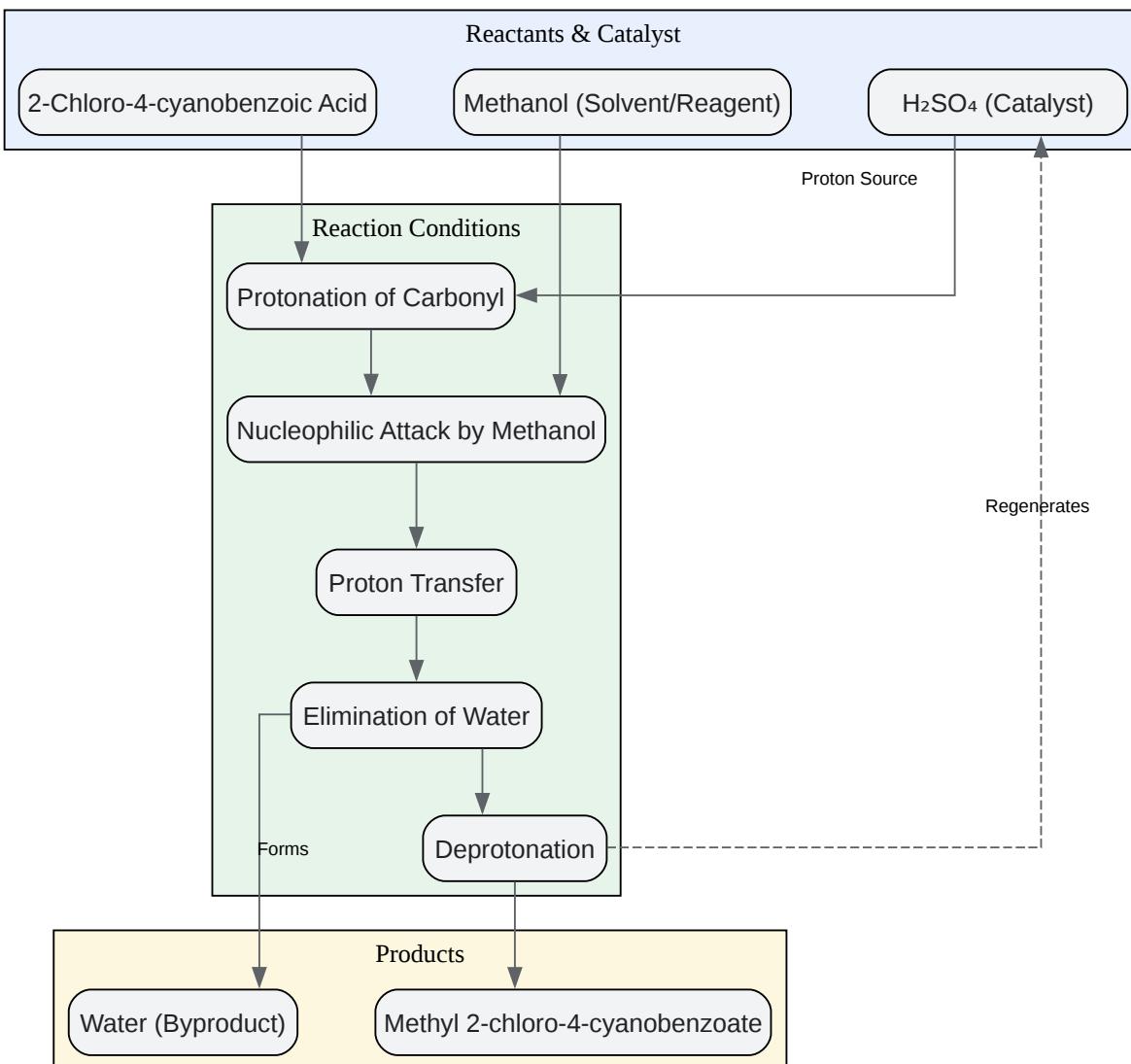
Property	Value	Source(s)
Chemical Name	Methyl 2-chloro-4-cyanobenzoate	[1]
CAS Number	98592-34-8	[1] [2]
Molecular Formula	C ₉ H ₆ CINO ₂	[1] [3]
Molecular Weight	195.60 g/mol	[1] [3]
Canonical SMILES	COC(=O)C1=C(C=C(C=C1)C#N)Cl	[1]
Appearance	Predicted: White to off-white solid	

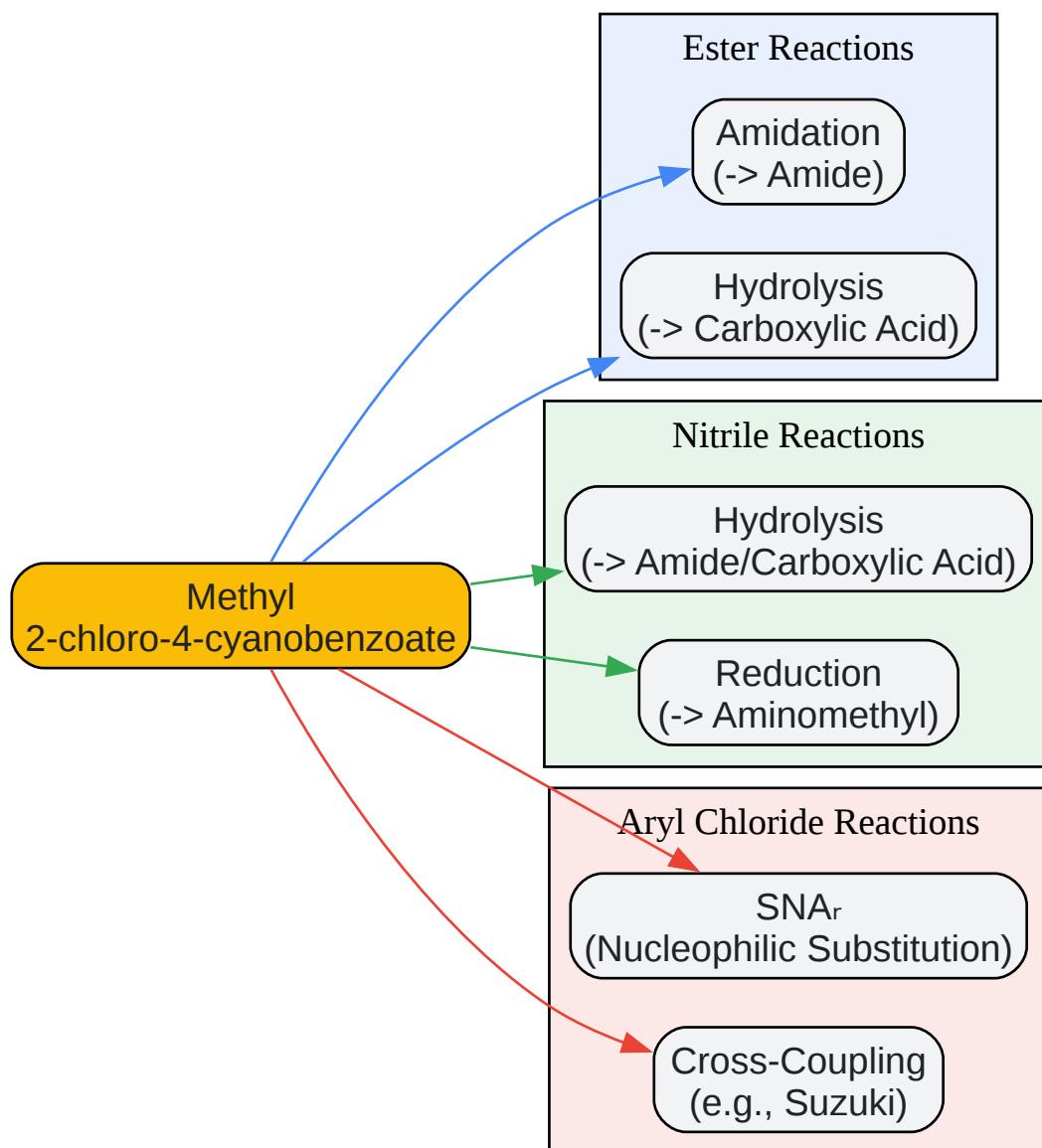
Synthesis and Mechanism

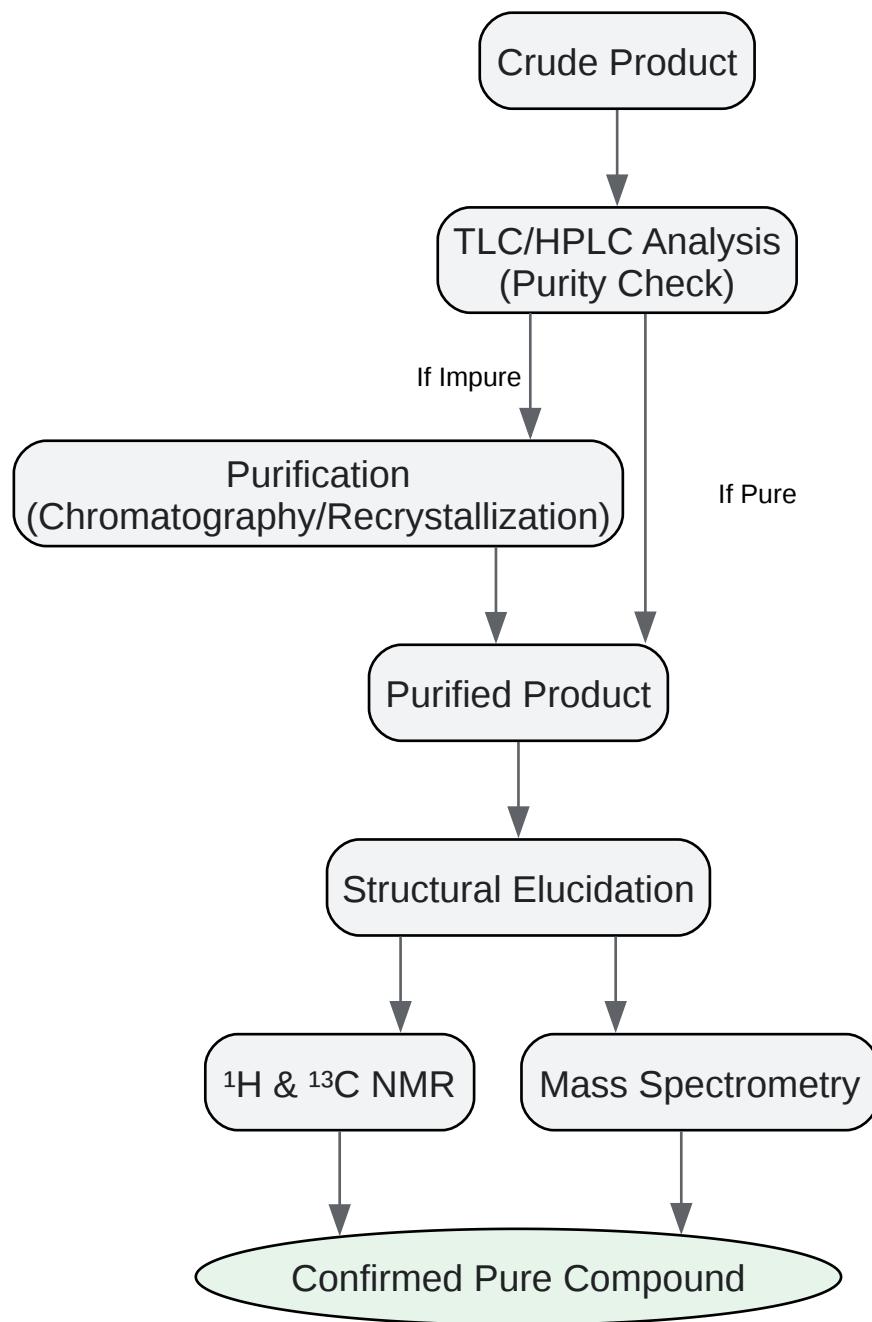
While specific literature detailing the synthesis of **Methyl 2-chloro-4-cyanobenzoate** is sparse, a highly logical and efficient route involves the esterification of its corresponding carboxylic acid, 2-chloro-4-cyanobenzoic acid^[4]. The Fischer-Speier esterification is a classic and reliable acid-catalyzed reaction perfectly suited for this transformation^[5].

Proposed Synthetic Pathway: Fischer Esterification

The reaction proceeds by protonation of the carboxylic acid carbonyl, rendering it more electrophilic. A subsequent nucleophilic attack by methanol forms a tetrahedral intermediate. After a proton transfer, water is eliminated, and deprotonation of the resulting oxonium ion yields the final methyl ester and regenerates the acid catalyst^[5].







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References

- 1. achmem.com [achmem.com]
- 2. CAS 98592-34-8 | Sigma-Aldrich [sigmaaldrich.com]
- 3. 98592-34-8 | Benzoic acid, 2-chloro-4-cyano-, methyl ester - Alachem Co., Ltd. [alachem.co.jp]
- 4. 2-Chloro-4-cyanobenzoic acid | C8H4ClNO2 | CID 231894 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
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